

common interfering substances in BCA assay

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Compound of Interest

Compound Name: *Bicinchoninic acid*

Cat. No.: *B074643*

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Technical Support Center: BCA Assay

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding common interfering substances in the **Bicinchoninic Acid** (BCA) assay.

Frequently Asked Questions (FAQs)

Q1: What are the most common substances that interfere with the BCA assay?

A1: The BCA assay is sensitive to several types of substances that can lead to inaccurate protein concentration measurements. The most common interfering substances include:

- **Reducing Agents:** Compounds like Dithiothreitol (DTT) and β -mercaptoethanol can reduce Cu^{2+} to Cu^{1+} , mimicking the reaction of proteins and leading to falsely elevated protein concentrations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Chelating Agents:** Substances such as EDTA and EGTA can interfere with the copper ions essential for the assay, which can inhibit color development and result in underestimated protein concentrations.[\[2\]](#)[\[4\]](#)
- **Strong Acids and Bases:** The BCA assay is performed under alkaline conditions. Samples with a pH that is significantly acidic or basic can alter the pH of the working reagent, affecting the accuracy of the assay.[\[4\]](#)[\[5\]](#)

- **Lipids and Phospholipids:** These molecules can interact with the BCA reagent, causing precipitation or forming a chromophore that absorbs light near 562 nm, leading to overestimated protein concentrations.[\[2\]](#)[\[6\]](#)
- **Certain Amino Acids:** Free amino acids like cysteine, tyrosine, and tryptophan can produce a color change with the BCA reagent, contributing to the background signal.[\[3\]](#)
- **Other Substances:** A variety of other compounds can also interfere, including ascorbic acid, impure glycerol, impure sucrose, and ammonium sulfate.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Q2: How can I determine if a substance in my sample is interfering with my BCA assay?

A2: To check for interference, you can run a "buffer blank" control. This involves performing the BCA assay on a sample that contains your buffer and all other components except for the protein. If you observe a significant absorbance reading in this control, it indicates that one or more substances in your buffer are interfering with the assay.[\[5\]](#)

Q3: What are the acceptable concentration limits for common interfering substances?

A3: The tolerance of the BCA assay to various substances can vary. Below is a table summarizing the maximum compatible concentrations for some common laboratory reagents. Exceeding these concentrations may lead to significant errors in protein measurement.

Substance	Maximum Compatible Concentration
Dithiothreitol (DTT)	< 1 mM[9]
β-mercaptoethanol (BME)	< 1 mM[9]
EDTA	< 10 mM[9]
EGTA	Not Recommended[9]
Tris	Varies by concentration and pH
Triton X-100	5%
SDS	5%
Urea	3 M
Ammonium Sulfate	1.5 M
Glycerol (pure)	10%

Note: These values are approximate and can be influenced by the specific formulation of the BCA reagent and the presence of other substances in the sample.[4]

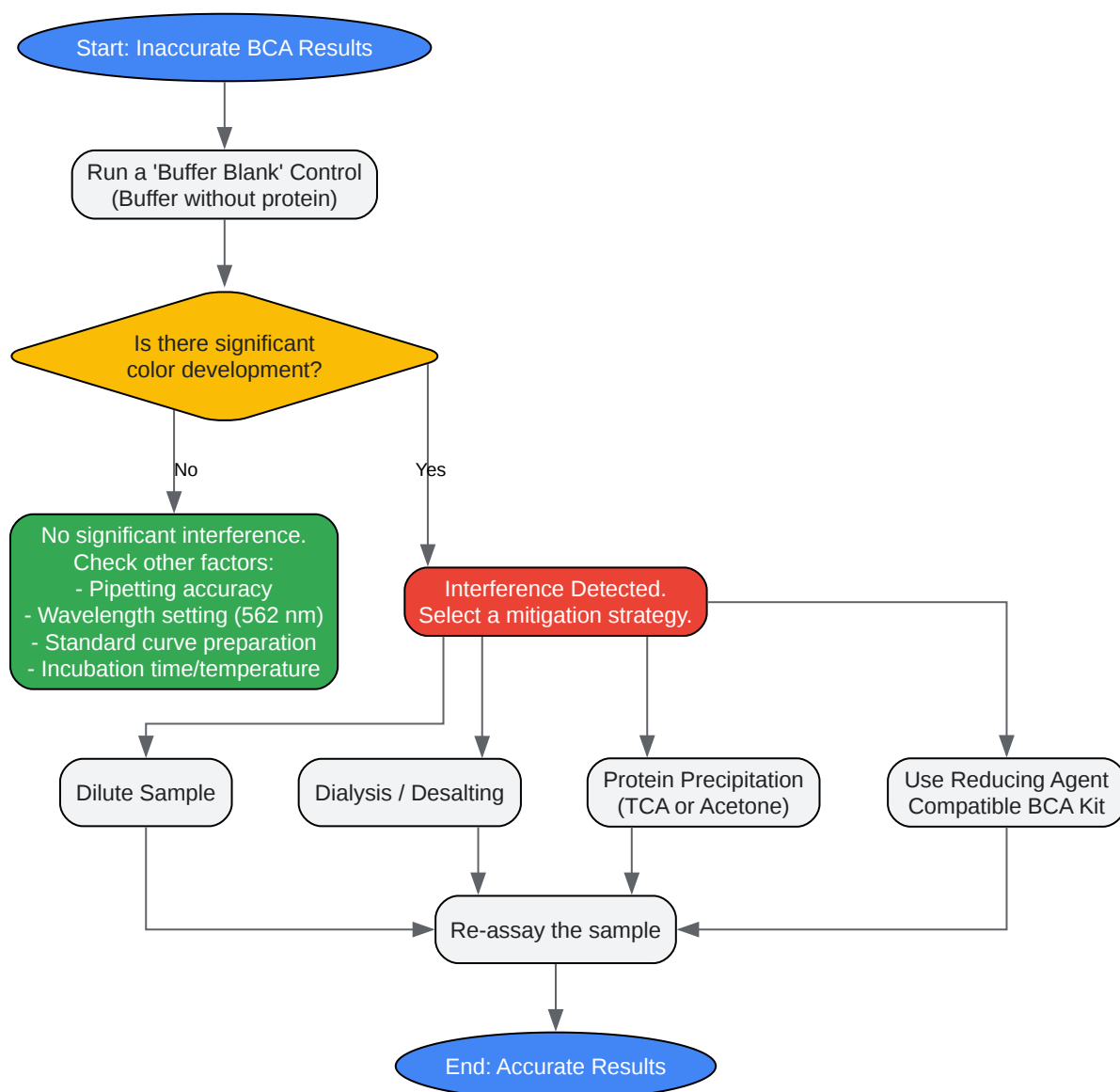
Q4: Are there alternative protein assays that are less susceptible to interference?

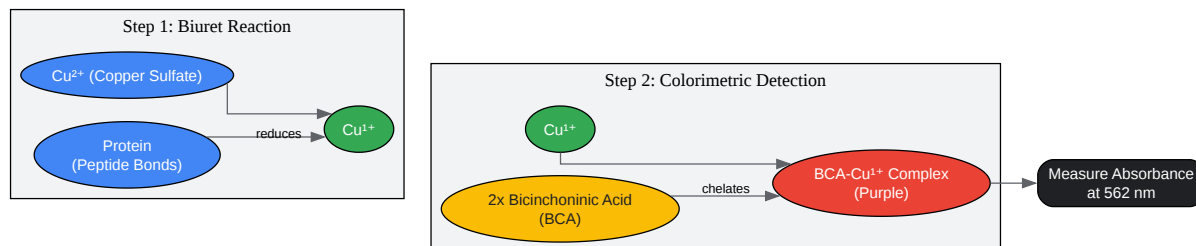
A4: Yes, if your sample contains substances that are incompatible with the BCA assay, you might consider using an alternative method. The Bradford assay, for example, is less sensitive to reducing agents but can be affected by detergents.[1] For samples with both reducing agents and detergents, a detergent-compatible Bradford assay or a 660 nm protein assay could be suitable alternatives.[4]

Troubleshooting Guide

Issue: Inaccurate or Inconsistent Readings

If you are experiencing unreliable results with your BCA assay, the following troubleshooting guide can help you identify and resolve the issue.





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